

# 4-Methoxybenzyl alcohol safety and handling precautions

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## Compound of Interest

Compound Name: 4-Methoxybenzyl alcohol

Cat. No.: B1665506

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## An In-depth Technical Guide to the Safe Handling of 4-Methoxybenzyl Alcohol

For researchers, scientists, and drug development professionals, a thorough understanding of the safety and handling protocols for all laboratory chemicals is paramount. This guide provides a comprehensive overview of the safety considerations and handling precautions for **4-Methoxybenzyl alcohol** (CAS No. 105-13-5), a common reagent and intermediate in organic synthesis.

## Physicochemical and Toxicological Properties

**4-Methoxybenzyl alcohol**, also known as anisyl alcohol, is a colorless to slightly yellow liquid or solid with a floral, sweet odor.<sup>[1][2]</sup> It is important to be aware of its physical and toxicological properties to handle it safely.

Table 1: Physicochemical and Toxicological Data for **4-Methoxybenzyl Alcohol**

Property	Value	Reference(s)
Physical Properties		
Molecular Formula	C <sub>8</sub> H <sub>10</sub> O <sub>2</sub>	[2][3]
Molecular Weight	138.17 g/mol	[3]
Appearance	Colorless to yellow solid or liquid	[1][4]
Melting Point	22-25.5 °C (71.6-77.9 °F)	[1][2]
Boiling Point	259 °C (498.2 °F)	[1][2]
Flash Point	141-146 °C (285.8-294.8 °F)	[4][5]
Density	1.113 g/mL at 25 °C	[2][3]
Water Solubility	Insoluble	[2][3]
Toxicological Data		
LD50 Oral (Rat)	>= 5000 mg/kg	[3][6]
LD50 Dermal (Rabbit)	3 g/kg	[3][6]

## Hazard Identification and Classification

**4-Methoxybenzyl alcohol** is classified as a hazardous substance.[6] The primary hazards associated with this chemical include:

- Skin Irritation: Causes skin irritation.[1][7]
- Serious Eye Damage/Irritation: Causes serious eye irritation and potentially severe eye damage.[1][8]
- Skin Sensitization: May cause an allergic skin reaction.[1][3]
- Harmful if Swallowed: May be harmful if swallowed.[4][7]
- Respiratory Irritation: May cause respiratory irritation.[7]

It is not classified as a carcinogen by IARC, NTP, or OSHA.[8]

## Handling and Storage

Proper handling and storage procedures are crucial to minimize exposure and ensure safety.

Handling:

- Avoid contact with skin and eyes.[7]
- Avoid inhalation of vapor or mist.[7]
- Use only in a well-ventilated area.[5][9]
- Wash hands thoroughly after handling.[3]
- Wear appropriate personal protective equipment.[1]

Storage:

- Keep the container tightly closed.[1][6]
- Store in a cool, dry, and well-ventilated place.[1][6]
- Incompatible materials to avoid include acids, acid anhydrides, acid chlorides, strong oxidizing agents, and strong reducing agents.[3][6]

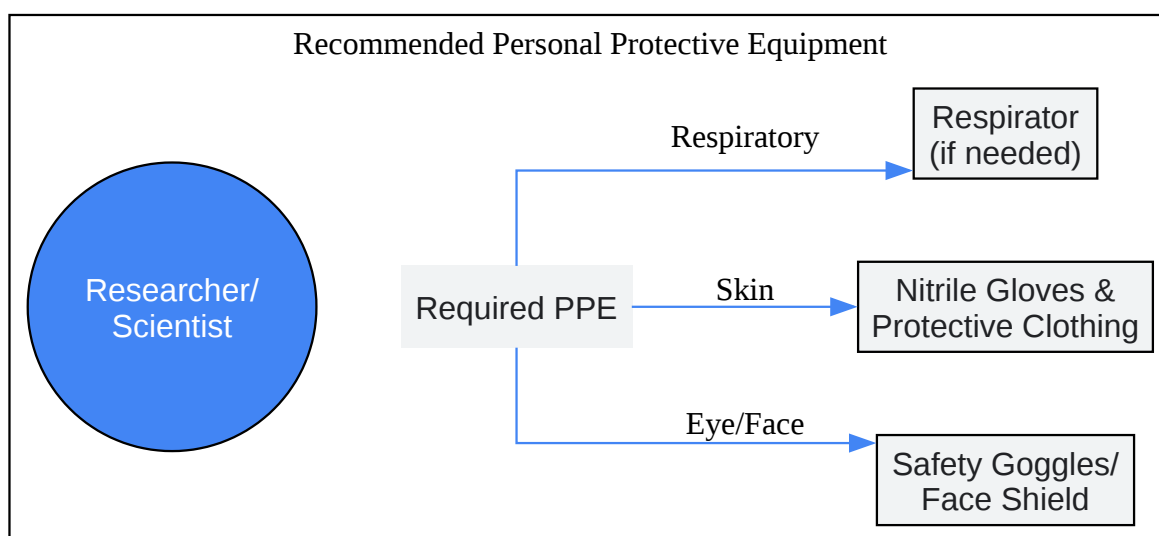
## Personal Protective Equipment (PPE)

The following personal protective equipment is recommended when handling **4-Methoxybenzyl alcohol**:

- **Eye/Face Protection:** Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[3][5] A face shield may be necessary for larger quantities.[7]
- **Skin Protection:** Wear appropriate protective gloves (e.g., Nitrile rubber) and clothing to prevent skin exposure.[1][5] A complete suit protecting against chemicals may be required

depending on the concentration and amount of the substance handled.[7]

- Respiratory Protection: If exposure limits are exceeded or irritation is experienced, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[3][6]



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*Recommended PPE for handling **4-Methoxybenzyl alcohol**.*

## First Aid Measures

In case of exposure, follow these first aid measures and seek medical attention.

- Eye Contact: Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention immediately.[1][3]
- Skin Contact: Wash off immediately with plenty of soap and water for at least 15 minutes. If skin irritation or rash occurs, get medical advice/attention.[3][6]
- Inhalation: Remove to fresh air. If not breathing, give artificial respiration. Get medical attention if symptoms occur.[1][3]

- Ingestion: Clean mouth with water and drink plenty of water afterwards. Do NOT induce vomiting. Get medical attention if symptoms occur.[\[1\]](#)[\[3\]](#)[\[4\]](#)

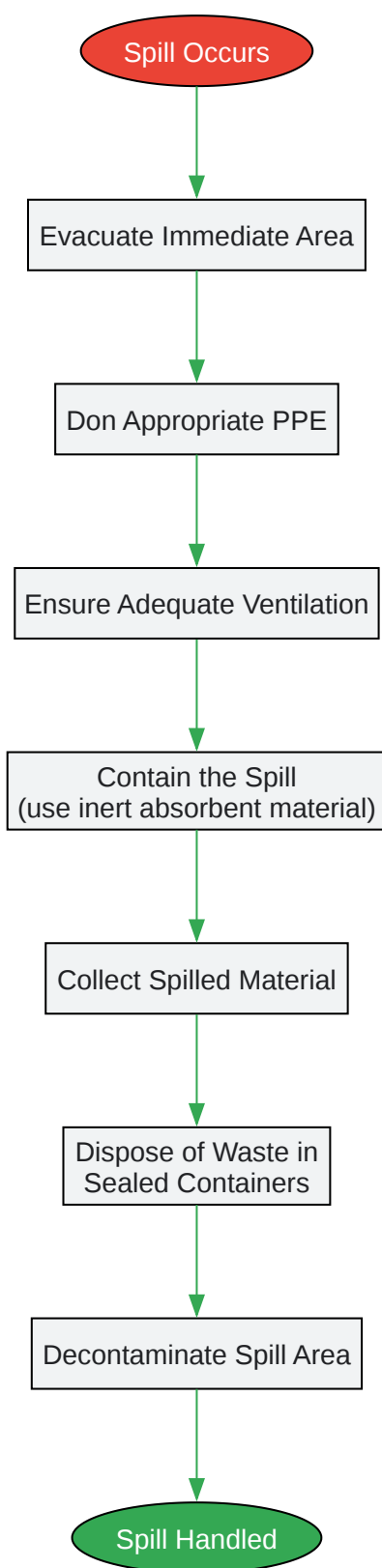
## Fire Fighting Measures

- Suitable Extinguishing Media: Use water spray, carbon dioxide (CO<sub>2</sub>), dry chemical, or alcohol-resistant foam.[\[1\]](#)[\[6\]](#)
- Specific Hazards: Thermal decomposition can lead to the release of irritating gases and vapors, such as carbon monoxide and carbon dioxide.[\[6\]](#)
- Protective Equipment: As in any fire, wear a self-contained breathing apparatus pressure-demand, MSHA/NIOSH (approved or equivalent), and full protective gear.[\[1\]](#)[\[6\]](#)

## Accidental Release Measures

In the event of a spill, follow these procedures to ensure safety and minimize environmental contamination.

- Personal Precautions: Ensure adequate ventilation. Use personal protective equipment as required. Avoid dust formation and contact with the substance.[\[1\]](#)[\[3\]](#)
- Environmental Precautions: Should not be released into the environment. Do not let the product enter drains.[\[3\]](#)[\[7\]](#)
- Methods for Containment and Clean-up: Sweep up and shovel into suitable containers for disposal. For liquid spills, absorb with inert material.[\[1\]](#)[\[7\]](#)



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